

An In-depth Technical Guide to 3-Ethoxythiophenol

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Compound of Interest

Compound Name: 3-Ethoxythiophenol

Cat. No.: B1585842

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **3-Ethoxythiophenol**, a key building block in organic synthesis with significant potential in materials science and drug discovery. Authored from the perspective of a Senior Application Scientist, this document synthesizes its fundamental properties, handling protocols, and applications, grounded in authoritative sources.

Core Molecular and Physical Properties

3-Ethoxythiophenol, identified by the CAS Number 86704-82-7, is an aromatic thiol compound. Its core identity is defined by its molecular formula and weight, which are fundamental for all stoichiometric and analytical considerations.^{[1][2][3][4][5]}

Table 1: Core Identifiers and Molecular Properties of **3-Ethoxythiophenol**

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₀ OS	[1] [3] [4] [5]
Molecular Weight	154.23 g/mol	[2] [3] [5] [6]
Linear Formula	C ₂ H ₅ OC ₆ H ₄ SH	[2]
CAS Number	86704-82-7	[1] [2] [3] [7]
Synonyms	3-Ethoxybenzenethiol, Benzenethiol, 3-ethoxy-	[1] [7]

The physical characteristics of a compound are critical for its application in experimental settings, dictating everything from reaction conditions to storage requirements. **3-Ethoxythiophenol** is a colorless to pale yellow liquid characterized by a strong, unpleasant stench typical of thiol compounds.[\[7\]](#)[\[8\]](#)

Table 2: Physicochemical Properties of **3-Ethoxythiophenol**

Property	Value	Source(s)
Appearance	Colorless to pale yellow liquid	[7] [8]
Odor	Stench	[7]
Density	1.096 g/cm ³ at 25 °C	[7]
Boiling Point	238 - 239 °C	[2] [7]
Flash Point	110 °C (closed cup)	[2] [7]
Refractive Index	n ₂₀ /D 1.5706	[2]

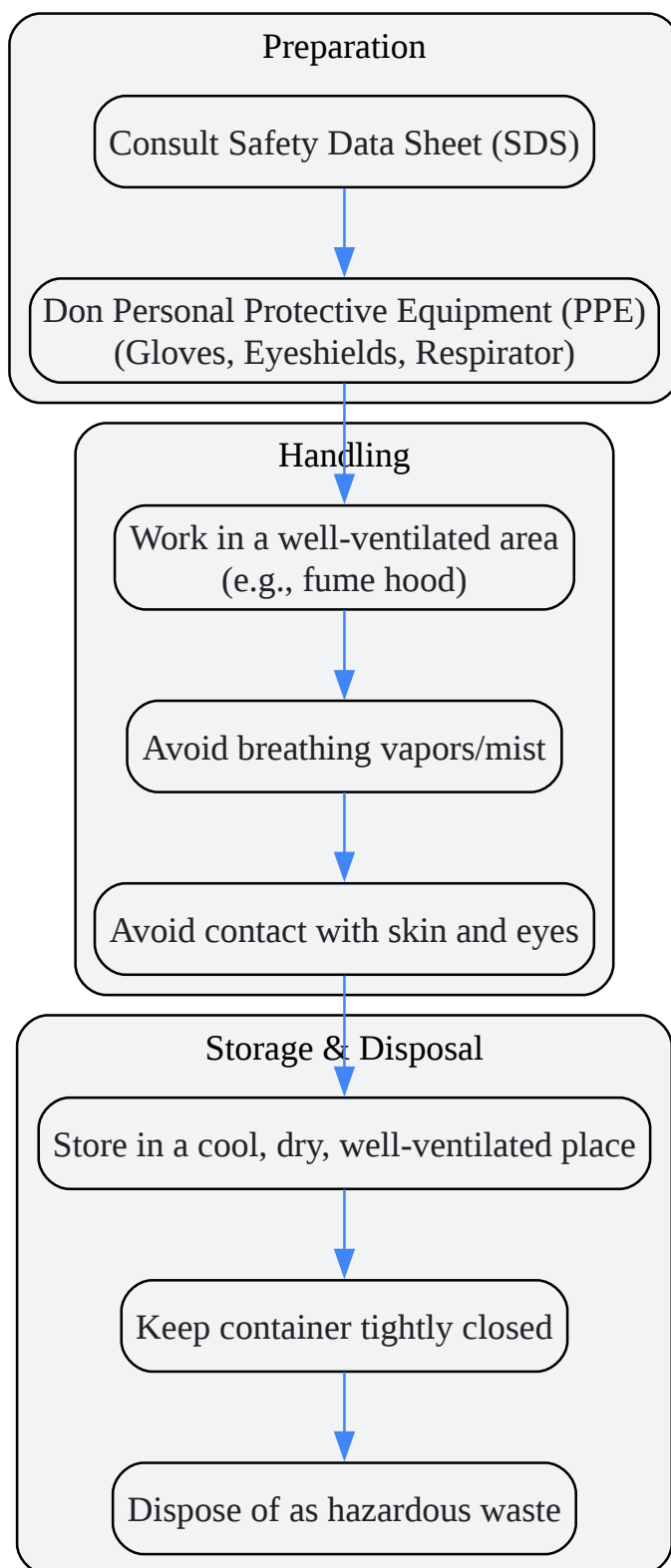
Safety, Handling, and Storage

Due to its hazardous nature, the proper handling and storage of **3-Ethoxythiophenol** are paramount to ensure laboratory safety. The compound is classified as a skin and eye irritant and may cause respiratory irritation.[\[2\]](#)

Hazard Identification and Precautionary Measures

- Hazard Classifications: Skin Irritation (Category 2), Serious Eye Irritation (Category 2), Specific target organ toxicity — single exposure (Category 3 - Respiratory system).[2]
- Signal Word: Warning.[2]
- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[2]

The necessary workflow for handling this chemical involves a sequence of preventative measures to minimize exposure and risk.



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Caption: Recommended workflow for safely handling **3-Ethoxythiophenol**.

First Aid and Emergency Procedures

- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[7]
- Skin Contact: Wash with plenty of soap and water.[2]
- Inhalation: Move person into fresh air and keep comfortable for breathing.
- Ingestion: Do not induce vomiting. Rinse mouth.

Synthesis and Characterization

While specific, detailed protocols for the synthesis of **3-Ethoxythiophenol** are not widely published in top-tier journals, its availability from various chemical suppliers indicates that established manufacturing processes exist.[9][10] The general synthesis of substituted thiophenols often involves the reduction of corresponding sulfonyl chlorides or the reaction of aryl halides with a sulfur source.

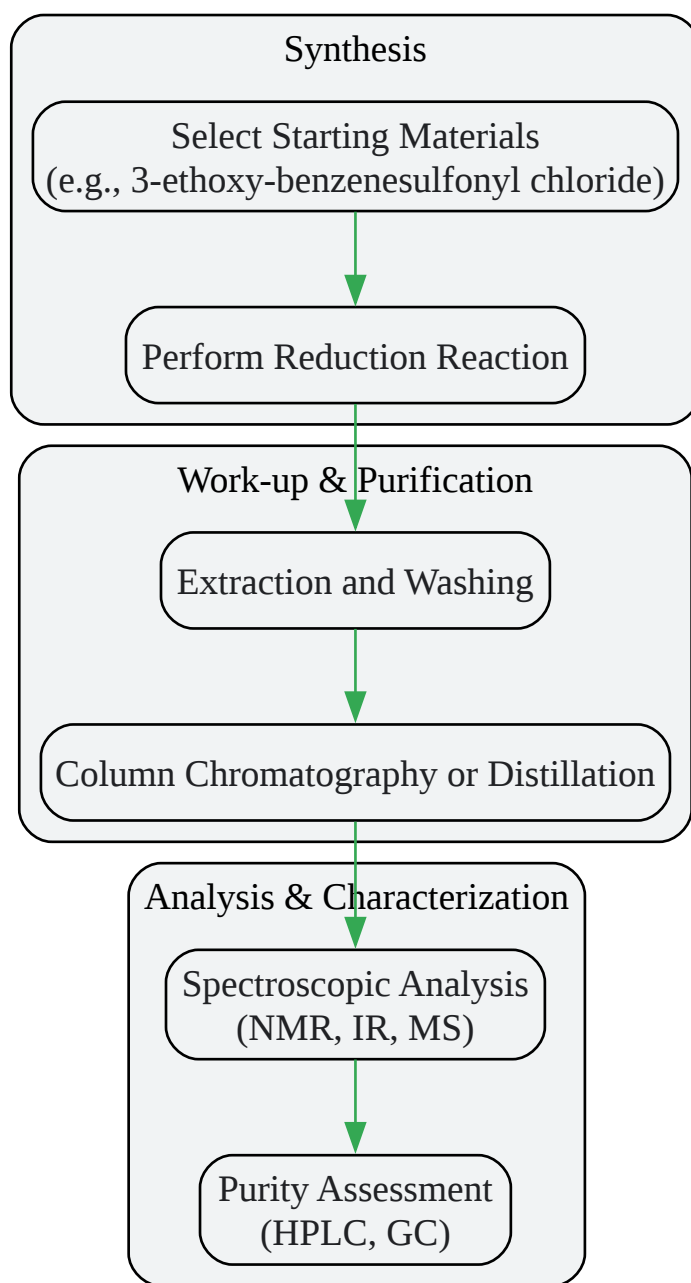
Spectroscopic Characterization

The identity and purity of **3-Ethoxythiophenol** can be confirmed using standard analytical techniques. An Attenuated Total Reflectance Infrared (ATR-IR) spectrum is available and provides key information about its functional groups.[11]

Table 3: Key Spectroscopic Data for **3-Ethoxythiophenol**

Technique	Data Source	Key Features (Expected)
ATR-IR	SpectraBase[11]	- S-H stretch (thiol) ~2550 cm ⁻¹ - C-O-C stretch (ether) ~1250-1000 cm ⁻¹ - Aromatic C-H and C=C stretches
¹ H NMR	Predicted	- Aromatic protons (m, ~6.7-7.2 ppm)- O-CH ₂ quartet (~4.0 ppm)- S-H singlet (~3.4 ppm)- CH ₃ triplet (~1.4 ppm)
¹³ C NMR	Predicted	- Aromatic carbons (~110-160 ppm)- O-CH ₂ carbon (~63 ppm)- CH ₃ carbon (~15 ppm)
Mass Spec	Predicted	Molecular Ion (M ⁺) at m/z = 154.05

The logical flow for synthesizing and verifying a compound like **3-Ethoxythiophenol** is a multi-step process that ensures the final product meets the required specifications for research and development.



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Caption: General workflow for synthesis and quality control.

Applications in Research and Development

3-Ethoxythiophenol serves as a valuable intermediate and building block in several areas, most notably in materials science and as a potential scaffold in medicinal chemistry.

Materials Science

A primary application of **3-Ethoxythiophenol** is in the functionalization of gold nanoparticles. The thiol group has a strong affinity for gold surfaces, allowing for the creation of self-assembled monolayers. These modified nanoparticles are utilized in the development of advanced sensor technologies:

- **Chemiresistor Sensors:** For the detection and quantification of volatile organic compounds like benzene, toluene, and xylene in water samples.[\[2\]](#)
- **Flexible and Tunable Sensors:** Monolayer-capped nanoparticles (MCNPs) based on **3-Ethoxythiophenol** are being explored for applications in electronic skin (e-skin) devices due to their unique sensory properties.[\[2\]](#)

Organic Synthesis and Drug Discovery

In the pharmaceutical and agrochemical industries, **3-Ethoxythiophenol** is employed as a starting material or intermediate.[\[9\]](#) Its bifunctional nature—possessing both a nucleophilic thiol and an ether linkage on an aromatic ring—allows for diverse chemical modifications. This makes it a useful component for constructing more complex molecules with potential biological activity. While specific drug molecules derived directly from **3-Ethoxythiophenol** are not prominently cited, its structural motif is relevant in the broader context of developing novel therapeutic agents. The thiol group can be used to link to other molecules or to interact with biological targets.

Conclusion

3-Ethoxythiophenol is a specialized chemical with well-defined physical and hazardous properties. Its primary utility lies in the field of materials science for the creation of sophisticated nanoparticle-based sensors. Furthermore, its role as an intermediate in organic synthesis provides a foundation for its use in the development of new pharmaceuticals and agrochemicals. Adherence to strict safety protocols is essential when working with this compound. This guide provides the foundational knowledge required for its effective and safe use in a research and development setting.

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